

Global Pesticide Regulations: A Comparative Analysis of Carbaryl Maximum Residue Limits

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Compound of Interest

Compound Name: Carbaryl

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A detailed comparison of Maximum Residue Limits (MRLs) for the insecticide **Carbaryl** across key international markets reveals a complex regulatory landscape for researchers, scientists, and drug development professionals. This guide synthesizes the MRLs for **Carbaryl** in the United States, European Union, Canada, Australia, Japan, and by the Codex Alimentarius, providing a crucial resource for navigating global food safety standards.

The establishment of MRLs, the highest level of a pesticide residue that is legally tolerated in or on food or feed, is a critical component of consumer safety and international trade. These limits are set by national regulatory bodies and the international standard-setting body, the Codex Alimentarius Commission, based on comprehensive toxicological data and field trial results.

Comparison of Carbaryl MRLs

The following table summarizes the MRLs for **Carbaryl** in selected commodities across different regulatory jurisdictions. It is important to note that MRLs are subject to change, and users should always consult the official databases of the respective regulatory agencies for the most current information.

Commodity	United States (ppm)	European Union (ppm)	Canada (ppm)	Australia (ppm)	Japan (ppm)	Codex Alimentarius (ppm)
Apples	5.0	0.01 (Default)	5.0	5	3	5
Grapes	10.0	0.01 (Default)	5.0	5	2	5
Oranges	10.0	0.01 (Default)	7.0 (Citrus fruits)	7	7	7 (Citrus fruits)
Potatoes	0.2	0.01 (Default)	0.2	0.2	0.5	0.1
Tomatoes	5.0	0.01 (Default)	5.0	2	2	5
Sweet Corn	0.1	0.01 (Default)	1.0	0.1	0.5	0.1
Rice	0.2	0.01 (Default)	15.0	15 (Rice, husked)	0.5	1 (Polished rice)
Bovine Meat	0.2	0.01 (Default)	0.2	0.2	0.1	0.05
Bovine Milk	0.3	0.01 (Default)	0.15	0.15	0.02	0.05

Disclaimer: MRL values are subject to change. Please refer to the official regulatory databases for the most up-to-date information.

Experimental Protocols for MRL Establishment

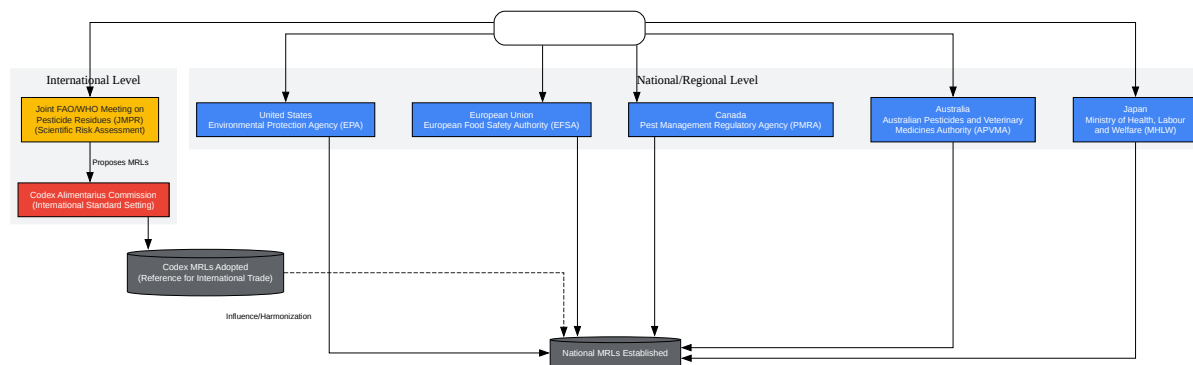
The methodologies for establishing MRLs share common principles across the globe, revolving around a rigorous scientific assessment of risk to human health.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The process generally involves the following key steps:

- **Toxicological Assessment:** Regulatory bodies like the U.S. Environmental Protection Agency (EPA), the European Food Safety Authority (EFSA), Health Canada's Pest Management Regulatory Agency (PMRA), and the Australian Pesticides and Veterinary Medicines Authority (APVMA) conduct a thorough evaluation of the pesticide's toxicological profile to determine the Acceptable Daily Intake (ADI) and the Acute Reference Dose (ARfD).^{[1][8]} The ADI is the amount of a substance that can be ingested daily over a lifetime without an appreciable health risk, while the ARfD is the estimate of the amount of a substance that can be ingested in a period of 24 hours or less without an appreciable health risk.^{[1][8]}
- **Residue Chemistry Data:** This includes studies on the chemical's metabolism in plants and animals, its environmental fate, and the analytical methods for detecting its residues.
- **Supervised Field Trials:** These trials are conducted to determine the highest residue level likely to be found in a commodity when the pesticide is used according to Good Agricultural Practice (GAP).^[11] This involves applying the pesticide at the maximum recommended rate and observing the pre-harvest interval.
- **Dietary Exposure Assessment:** Regulators estimate the total dietary exposure to the pesticide from all potential food sources. This assessment considers the food consumption patterns of different population subgroups, including vulnerable groups like infants and children.^{[1][8][10]}
- **MRL Setting:** Based on the supervised field trial data and the toxicological assessment, an MRL is established that is protective of public health and ensures that pesticide use is limited to the minimum necessary for effective pest control.

The Joint FAO/WHO Meeting on Pesticide Residues (JMPR) plays a crucial role in providing independent scientific advice to the Codex Alimentarius Commission.^{[6][7]} The JMPR evaluates toxicological and residue data to propose MRLs for adoption as international standards.^{[6][7]}

Regulatory MRL Establishment Workflow

The following diagram illustrates the general workflow for the establishment of pesticide MRLs by national and international bodies.



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Caption: Workflow of Pesticide MRL Establishment.

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